

Essential Safety and Handling Guidance for Omapatrilat Metabolite M1-a

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Compound of Interest

Compound Name: Omapatrilat metabolite M1-a

Cat. No.: B15191232

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This guide provides immediate, essential safety and logistical information for handling **Omapatrilat metabolite M1-a** in a laboratory setting. Due to the limited availability of specific safety and toxicological data for this metabolite, a conservative approach based on the known hazards of the parent compound, Omapatrilat, and general best practices for handling active pharmaceutical ingredients (APIs) is strongly recommended.

Hazard Assessment and Occupational Exposure Banding

Omapatrilat, the parent compound, is classified as an irritant, causing skin and eye irritation, and may cause respiratory irritation.^[1] As a precautionary measure, **Omapatrilat metabolite M1-a** should be handled as a compound with a similar hazard profile. In the absence of a specific Occupational Exposure Limit (OEL), the principles of Occupational Exposure Banding (OEB) or control banding should be applied.^{[2][3][4]} This approach categorizes compounds based on their potential toxicity and potency to determine appropriate containment and control measures.^{[3][4][5]}

Quantitative Data Summary

Specific quantitative data for **Omapatrilat metabolite M1-a** is not readily available. The following table summarizes the available information for the parent compound, Omapatrilat. It is recommended to handle the M1-a metabolite with the assumption of similar or greater potency and toxicity until specific data is available.

Property	Omapatrilat Data	Omapatrilat Metabolite M1-a Data
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₄ S ₂ [1]	Not Available
Molecular Weight	408.5 g/mol [1]	Not Available
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation[1]	Assume similar hazards
Occupational Exposure Limit (OEL)	Not Established	Not Established

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted to determine the appropriate level of PPE.[6] However, the following provides a general protocol for handling **Omapatrilat metabolite M1-a** in a research laboratory setting.

1. Engineering Controls:

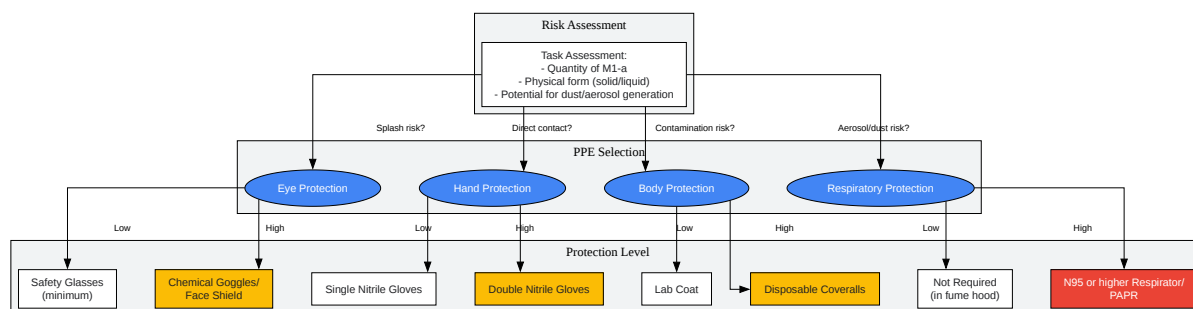
- Work with the compound in a certified chemical fume hood or other suitable ventilated enclosure.
- For procedures that may generate dust or aerosols, a glove box or other high-containment system is recommended.

2. Personal Protective Equipment:

- **Gloves:** Chemical-resistant gloves are mandatory. Nitrile gloves are a common choice in pharmaceutical settings due to their chemical resistance and durability.[7] Always double-glove when handling the neat compound or concentrated solutions. Check for any signs of degradation and change gloves frequently.
- **Eye Protection:** Safety glasses with side shields are the minimum requirement.[8] For splash hazards, chemical splash goggles or a face shield worn over safety glasses are necessary.

- **Lab Coat/Protective Clothing:** A clean, buttoned lab coat should be worn at all times. For tasks with a higher risk of contamination, disposable coveralls made of materials like Tyvek® are recommended.[6]
- **Respiratory Protection:** For handling small quantities in a fume hood, respiratory protection may not be required. However, if there is a risk of generating dust or aerosols, or if working outside of a ventilated enclosure, a respirator is essential. A powered air-purifying respirator (PAPR) with a particulate filter is a suitable choice for many pharmaceutical applications.[9] At a minimum, a well-fitted N95 or higher-rated disposable respirator should be used.

PPE Selection Workflow



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*PPE Selection Workflow for **Omapatrilat Metabolite M1-a***

Operational and Disposal Plans

Handling Procedures:

- Always handle **Omapatrilat metabolite M1-a** in a designated area.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Use dedicated equipment and clean it thoroughly after use.
- Wash hands thoroughly after handling.

Spill Management:

- In case of a spill, evacuate the area and prevent entry.
- Wear appropriate PPE, including respiratory protection, before cleaning up.
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For larger spills, follow your institution's hazardous material spill response procedure.

Disposal Plan:

The disposal of pharmaceutical waste is regulated and must be done in compliance with local, state, and federal regulations.[\[10\]](#)[\[11\]](#)

- Waste Categorization: Unused or waste **Omapatrilat metabolite M1-a** should be considered hazardous pharmaceutical waste.[\[12\]](#)
- Containment: Collect all waste material, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and leak-proof container.[\[13\]](#) Black pharmaceutical waste containers are often used for this purpose.[\[13\]](#)

- Disposal Route: Do not dispose of this material down the drain or in the regular trash.[12][13] Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.[14]

By adhering to these guidelines, researchers can handle **Omapatrilat metabolite M1-a** in a manner that prioritizes personal safety and minimizes environmental impact, fostering a culture of safety and responsibility in the laboratory.

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References

- 1. Omapatrilat | C₁₉H₂₄N₂O₄S₂ | CID 656629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Occupational Exposure Bands (OEBs) for Chemicals | Pharmaguideline [pharmaguideline.com]
- 3. Occupational exposure banding - Wikipedia [en.wikipedia.org]
- 4. ftp.cdc.gov [ftp.cdc.gov]
- 5. Considerations for setting occupational exposure limits for novel pharmaceutical modalities - PMC [pmc.ncbi.nlm.nih.gov]
- 6. lindstromgroup.com [lindstromgroup.com]
- 7. safetyware.com [safetyware.com]
- 8. pharmacopoeia.com [pharmacopoeia.com]
- 9. 3mnederland.nl [3mnederland.nl]
- 10. rxdestroyer.com [rxdestroyer.com]
- 11. Safe Disposal of Unwanted Pharmaceuticals - A Complete Guide to Best Practices [phs.co.uk]
- 12. Pharmaceutical Waste - Environmental Health & Safety - University of Delaware [www1.udel.edu]
- 13. Pharmaceutical Drug Waste | Environmental Health & Safety | Michigan State University [ehs.msu.edu]

- 14. easyrxcycle.com [easyrxcycle.com]
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